

Application Note: Quantification of PHM-27 in Human Plasma by LC-MS/MS

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Compound of Interest

Compound Name: PHM-27 (human)

Cat. No.: B10787789

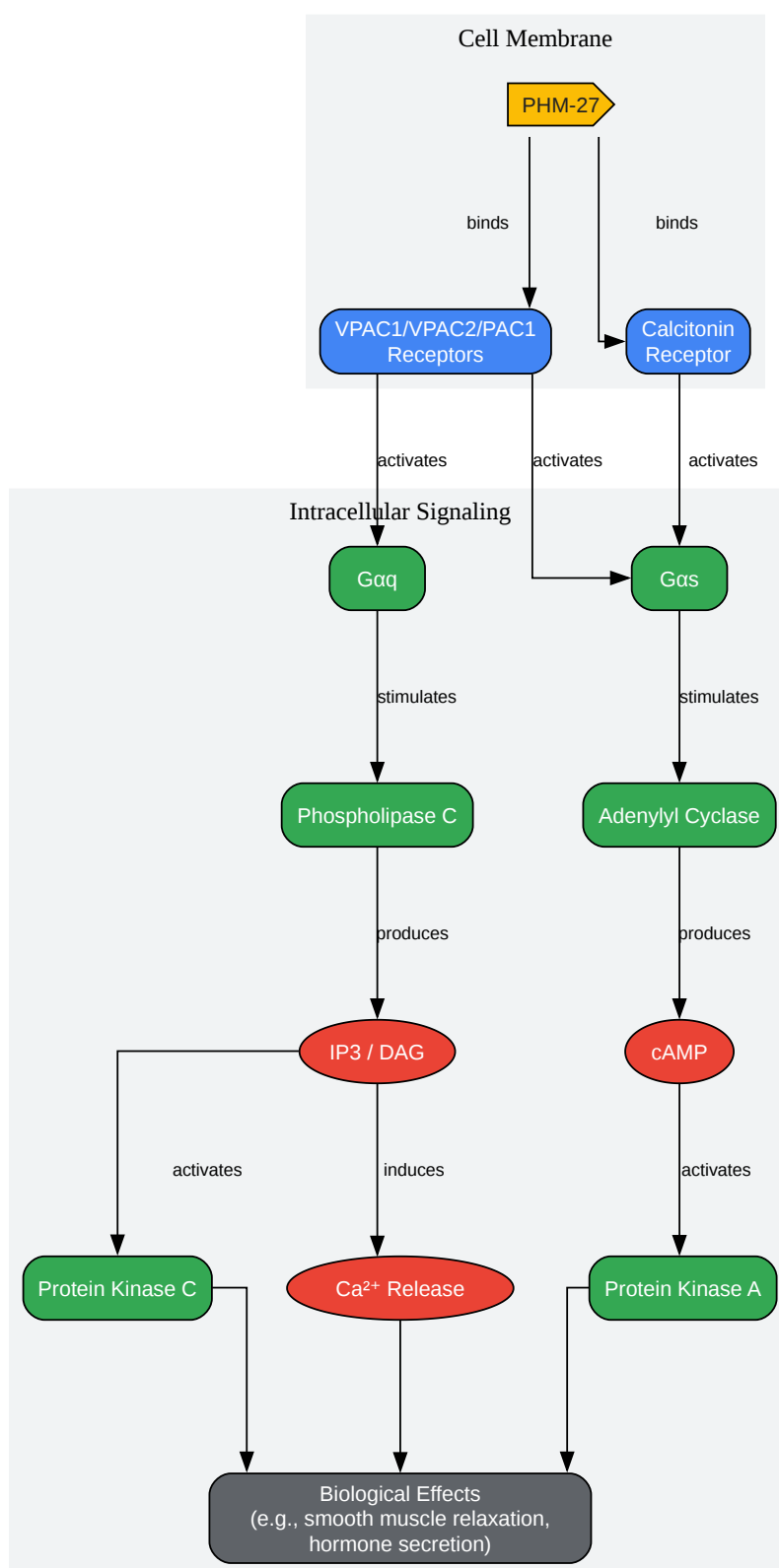
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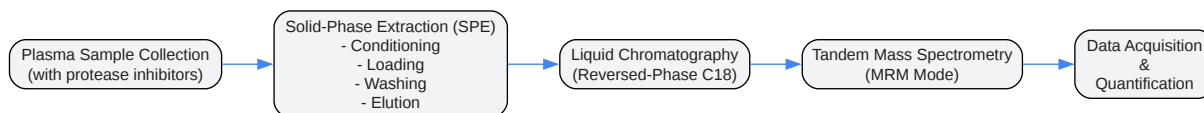
Introduction

Peptide Histidine Methioninamide-27 (PHM-27) is a 27-amino acid peptide hormone that belongs to the vasoactive intestinal peptide (VIP)/secretin/glucagon family.[1][2] It is co-synthesized with VIP from the same precursor protein.[1][2] PHM-27 exhibits a wide range of biological activities, similar to those of VIP, including smooth muscle relaxation, stimulation of intestinal water and electrolyte secretion, and the release of various hormones.[1] Given its physiological importance, a sensitive and selective method for the quantification of PHM-27 in biological matrices is crucial for pharmacokinetic studies and clinical research. This application note describes a robust and sensitive liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the determination of PHM-27 in human plasma.

Signaling Pathway of PHM-27

PHM-27 exerts its biological effects by interacting with G-protein coupled receptors of the VIP/PACAP family, namely VPAC1, VPAC2, and PAC1. Upon binding to these receptors, PHM-27 activates downstream signaling cascades, primarily through the adenylyl cyclase and phospholipase C pathways. This leads to an increase in intracellular cyclic AMP (cAMP) and the mobilization of intracellular calcium, respectively, which in turn modulates various cellular responses. Additionally, studies have shown that PHM-27 can act as a potent agonist at the human calcitonin receptor.





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References

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- 2. Development and Validation of an LC-MS/MS Method for Simultaneous Determination of Short Peptide-Based Drugs in Human Blood Plasma - PMC [pmc.ncbi.nlm.nih.gov]
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